

Physical properties like boiling point and density of 4-tert-Butylbenzyl chloride.

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Compound of Interest

Compound Name: 4-tert-Butylbenzyl chloride

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A Technical Guide to the Physical Properties of 4-tert-Butylbenzyl Chloride

This technical guide provides an in-depth overview of the key physical properties of **4-tert-Butylbenzyl chloride**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in the field of drug development. This document includes a summary of its physical characteristics, detailed experimental protocols for their determination, and a logical diagram illustrating the relationship between the compound and its properties.

Physical Properties of 4-tert-Butylbenzyl Chloride

4-tert-Butylbenzyl chloride is a chemical intermediate with applications in the synthesis of pharmaceuticals and agrochemicals.^[1] Its physical properties are crucial for its handling, reaction setup, and purification processes.

Physical Property	Value	Conditions
Boiling Point	101-105 °C	at 7 mmHg ^{[2][3][4]}
Density	0.945 g/mL	at 25 °C ^{[2][3][4]}
Specific Gravity	1.01	at 20/20 °C
Refractive Index	n _{20/D} 1.521	(lit.) ^{[2][3][4]}

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of liquid organic compounds like **4-tert-Butylbenzyl chloride**.

Determination of Boiling Point via the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[5] A common and effective method for determining the boiling point of small quantities of a liquid is the capillary method.^[6]

Apparatus and Materials:

- Thiele tube or aluminum heating block
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **4-tert-Butylbenzyl chloride**
- Stand and clamps

Procedure:

- Sample Preparation: Place a few milliliters of **4-tert-Butylbenzyl chloride** into the small test tube.^[7]^[8]
- Capillary Insertion: Place the capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.^[7]^[9]
- Apparatus Setup:
 - Thiele Tube: Attach the test tube and a thermometer to a stopper and insert them into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). Ensure

the thermometer bulb is level with the bottom of the test tube.

- Aluminum Block: Insert the test tube and thermometer into separate holes in an aluminum block.[\[5\]](#)[\[9\]](#)
- Heating: Gently and slowly heat the Thiele tube or aluminum block.[\[7\]](#)
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[\[7\]](#)
- Boiling Point Determination: The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges.[\[7\]](#) Alternatively, note the temperature when the bubbling is vigorous, then remove the heat. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[\[6\]](#)
- Recording: Record the temperature. It is also advisable to record the atmospheric pressure as boiling point varies with pressure.[\[5\]](#)

Safety Precautions:

- Always wear safety goggles.
- Handle capillary tubes with care as they are fragile.[\[8\]](#)
- Ensure the heating process is slow and uniform to avoid bumping and to obtain an accurate reading.[\[7\]](#)

Determination of Density

The density of a substance is its mass per unit volume.[\[10\]](#) For a liquid, this can be determined by accurately measuring the mass of a known volume.

Method 1: Using a Graduated Cylinder and Balance

This method is straightforward but less accurate than using a pycnometer.

Apparatus and Materials:

- Electronic balance

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Sample of **4-tert-Butylbenzyl chloride**

Procedure:

- Weigh the Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it (or record its mass).[\[11\]](#)[\[12\]](#)
- Measure the Volume: Carefully add a specific volume of **4-tert-Butylbenzyl chloride** to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[11\]](#)
- Weigh the Filled Cylinder: Place the graduated cylinder with the liquid back on the balance and record the new mass.[\[11\]](#)
- Calculate the Mass of the Liquid: Subtract the mass of the empty cylinder from the mass of the filled cylinder.[\[13\]](#)
- Calculate the Density: Divide the mass of the liquid by the volume measured.[\[11\]](#)
 - $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$
- Repeat for Accuracy: Repeat the measurement several times and calculate the average to improve reliability.[\[11\]](#)

Method 2: Using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise density determination.[\[14\]](#)

Apparatus and Materials:

- Pycnometer
- Electronic balance
- Sample of **4-tert-Butylbenzyl chloride**

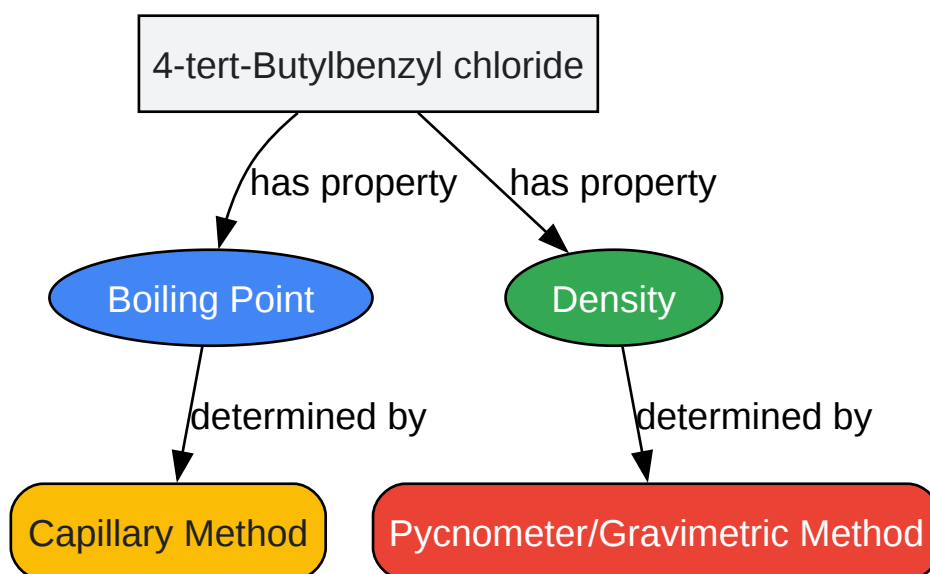
- Reference liquid with known density (e.g., distilled water)
- Thermometer

Procedure:

- Weigh the Empty Pycnometer: Clean and dry the pycnometer and weigh it accurately on the electronic balance.
- Weigh with Reference Liquid: Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Place the stopper and wipe any excess liquid from the outside. Weigh the filled pycnometer.
- Weigh with Sample Liquid: Empty and dry the pycnometer. Fill it with **4-tert-Butylbenzyl chloride**, stopper it, and wipe the exterior. Weigh the pycnometer with the sample.
- Record the Temperature: Note the temperature at which the measurements are taken, as density is temperature-dependent.
- Calculate the Density:
 - $\text{Mass of water} = (\text{Mass of pycnometer} + \text{water}) - (\text{Mass of empty pycnometer})$
 - $\text{Volume of pycnometer} = \text{Mass of water} / \text{Density of water at the recorded temperature}$
 - $\text{Mass of sample} = (\text{Mass of pycnometer} + \text{sample}) - (\text{Mass of empty pycnometer})$
 - $\text{Density of sample} = \text{Mass of sample} / \text{Volume of pycnometer}$

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound, its physical properties, and the methods used for their determination.



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Caption: Relationship between **4-tert-Butylbenzyl chloride** and its physical properties.

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